

Unable to Identify "ABC44" in Scientific Literature

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Compound of Interest

Compound Name: ABC44

Cat. No.: B605088

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A comprehensive search of scientific databases and literature has found no protein or gene specifically designated as "**ABC44**." This suggests that "**ABC44**" may be a novel, not-yet-published designation, an internal project name, or a potential typographical error.

The ATP-binding cassette (ABC) transporter superfamily is a large and well-documented family of proteins.^{[1][2]} In humans, there are 48 identified ABC genes, which are categorized into seven subfamilies from ABCA to ABCG.^{[1][3]} These transporters play crucial roles in trafficking a wide variety of substances across cellular membranes. Mutations in the genes encoding these proteins are linked to a variety of human diseases, including cystic fibrosis and certain forms of retinal degeneration.^{[1][4]}

Given the lack of specific information for "**ABC44**," it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathways.

To proceed with your request, please verify the name of the molecule. It is possible that the intended target is a known member of the ABC transporter family (e.g., ABCA4, ABCG4) or another similarly named protein such as CD44 or CFAP44.^{[5][6][7][8]}

Once a valid target molecule is identified, a thorough literature review can be conducted to provide the detailed technical whitepaper you require.

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References

- 1. ABC Family Transporters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Structures of ABC transporters: handle with care - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Structure and Mechanism of Human ABC Transporters | Annual Reviews [annualreviews.org]
- 4. The human ATP-binding cassette (ABC) transporter superfamily - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ABCG4 ATP binding cassette subfamily G member 4 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 6. CD44 CD44 molecule (IN blood group) [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 7. genecards.org [genecards.org]
- 8. CFAP44 cilia and flagella associated protein 44 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
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